

A Technical Guide to **cis-Isolimonenol**: Properties, Protocols, and Applications

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Compound of Interest

Compound Name: *cis-Isolimonenol*

Cat. No.: B121254

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For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-Isolimonenol, systematically known as (1S,4R)-p-Mentha-2,8-dien-1-ol, is a naturally occurring monoterpene alcohol. It is a constituent of the essential oils of various plants, including citrus fruits like oranges and lemons, as well as species of *Mentha* (mint) and *Cymbopogon flexuosus*.^{[1][2][3]} As a chiral molecule, its specific stereochemistry contributes to its unique physical and biological properties.^[1] This technical guide provides an in-depth overview of the physical and chemical properties of **cis-Isolimonenol**, outlines relevant experimental protocols for its formulation, and discusses its significant role as a chemical intermediate in the pharmaceutical industry.

Physical and Chemical Properties

cis-Isolimonenol is a colorless, viscous liquid at room temperature with a characteristic strong, citrus-like aroma.^[1] It transitions to a solid state at temperatures below 18°C.^[4] Its properties are summarized in the tables below.

Table 1: General Physical and Chemical Properties

Property	Value	Source(s)
Appearance	Colorless to light yellow, viscous liquid (>18°C); Solid (<18°C)	[1][4]
Molecular Formula	C ₁₀ H ₁₆ O	[1][2][5]
Molecular Weight	152.24 g/mol	[5][6]
Melting Point	18°C	[6]
Boiling Point	216.8°C at 760 mmHg	
Density	~0.9 ± 0.1 g/cm ³	[1]
Flash Point	87°C	
Purity	≥97%	[5]
Vapor Pressure	Relatively low	[1]

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	22972-51-6	[2][5]
IUPAC Name	(1S,4R)-1-methyl-4-(prop-1-en-2-yl)cyclohex-2-en-1-ol	[6]
Synonyms	(1S,4R)-p-Mentha-2,8-dien-1-ol, (+)-cis-p-Mentha-2,8-dien-1-ol	[4][7][8]
InChI Key	MKPMHJQMNA CGDI-VHSXEESVSA-N	
SMILES	O[C@]1(C)C=C--INVALID-LINK--CC1	[4][5]

Solubility and Formulation Protocols

cis-Isolimonenol is characterized by its poor solubility in water but high solubility in various organic solvents, making it suitable for diverse formulations.[\[1\]](#)[\[2\]](#)

Table 3: Solubility Data

Solvent	Concentration / Observation	Source(s)
Water	Poorly soluble (448.1 mg/L @ 25°C, estimated)	[1] [9]
Organic Solvents	Highly soluble in ethanol, diethyl ether, chloroform	[1] [2]
DMSO	100 mg/mL (656.86 mM); requires ultrasonic assistance	[4] [7]
DMSO & Corn Oil	≥ 2.5 mg/mL (16.42 mM) in 10% DMSO >> 90% corn oil	[7]
DMSO & SBE-β-CD	≥ 2.5 mg/mL (16.42 mM) in 10% DMSO >> 90% (20% SBE-β-CD in saline)	[7]

Experimental Protocols: Preparation of Solutions

Detailed methodologies for creating stock and in vivo solutions are critical for experimental reproducibility. The following protocols are provided for reference.

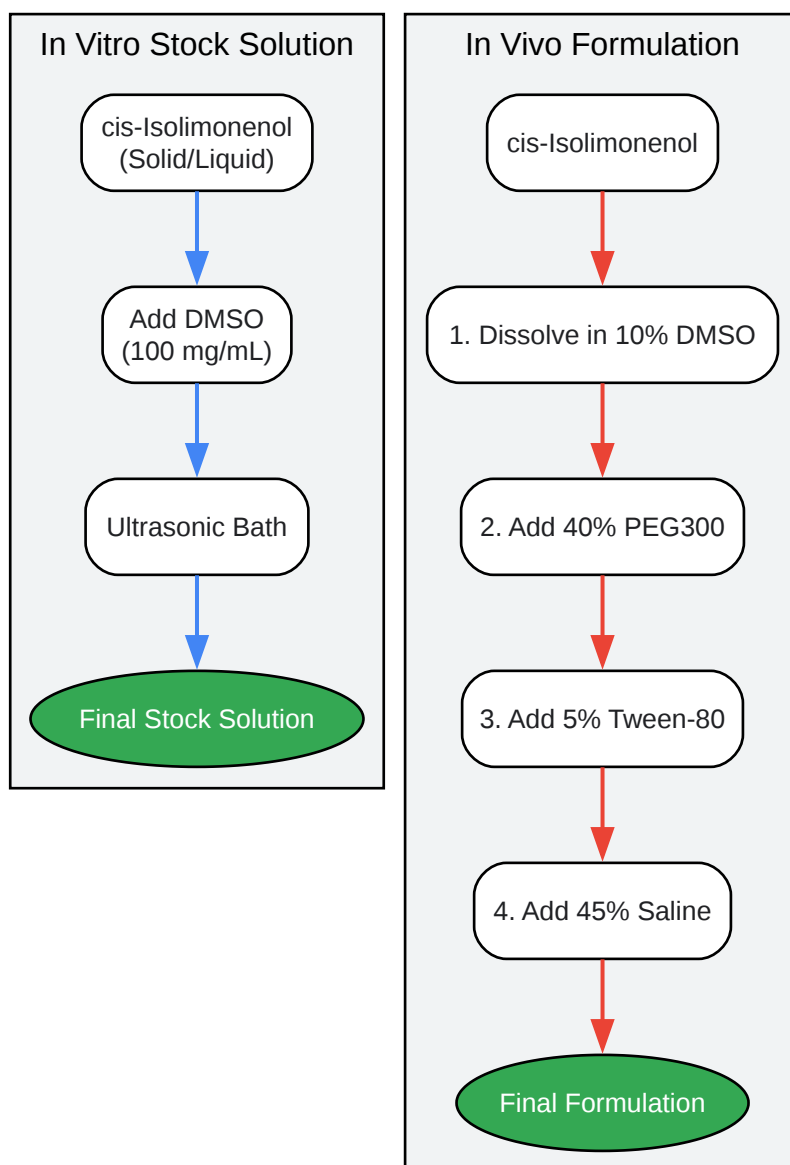
Protocol 2.1: In Vitro Stock Solution Preparation To prepare a high-concentration stock solution for in vitro assays, dissolve **cis-Isolimonenol** in newly opened, hygroscopic-free DMSO to a concentration of 100 mg/mL.[\[4\]](#) Use of an ultrasonic bath is recommended to ensure complete dissolution.[\[4\]](#)[\[10\]](#)

Protocol 2.2: In Vivo Formulation For in vivo studies, a multi-step solvent addition process is often employed to create a stable formulation. A common protocol involves the sequential addition of solvents in the following ratio:

- 10% DMSO

- 40% PEG300
- 5% Tween-80
- 45% saline

Ensure the compound is fully dissolved in each solvent before adding the next.[7] An alternative formulation for administration in corn oil involves preparing a solution of ≥ 2.5 mg/mL by first dissolving the compound in 10% DMSO and then adding 90% corn oil.[7]



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Caption: Experimental workflows for preparing in vitro and in vivo solutions of **cis-Isolimonenol**.

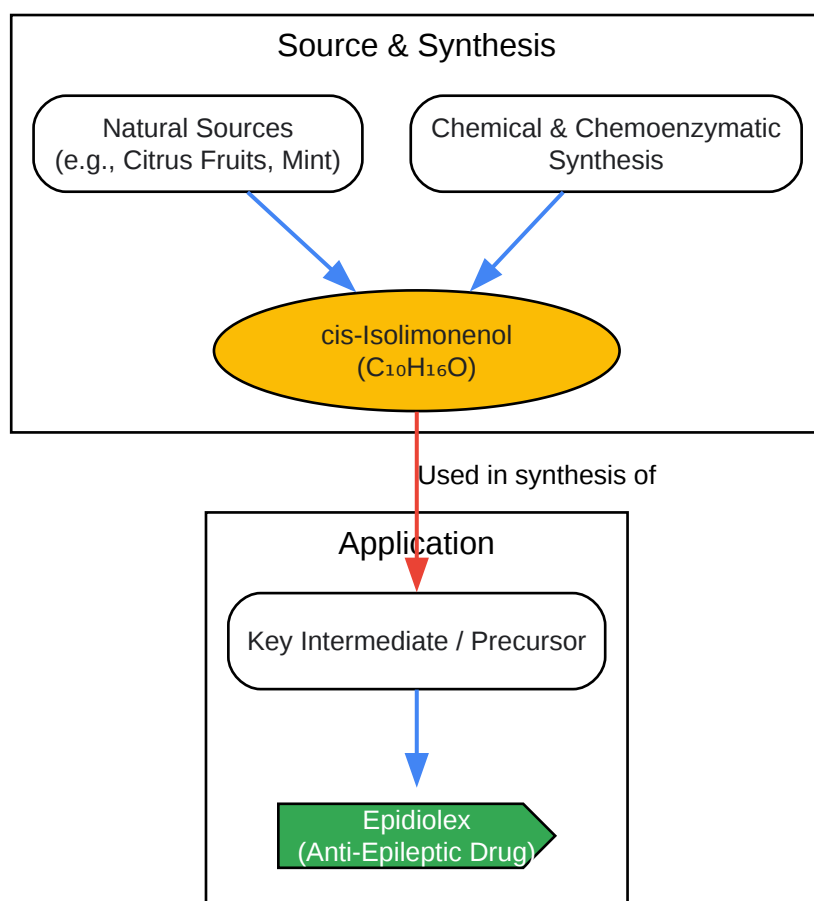
Isolation, Synthesis, and Applications

cis-Isolimonenol is naturally sourced but can also be prepared synthetically. It serves as a valuable building block in the synthesis of more complex molecules.

Isolation: The primary method for obtaining **cis-Isolimonenol** is through the extraction and fractional distillation of essential oils from plant sources.^[2]

Synthesis: Chemoenzymatic synthesis and biotransformation or chemical oxidation of related monoterpene hydrocarbons are common industrial preparation methods.^{[2][7]} These techniques are often preferred as they can preserve the compound's chirality, which is crucial for its biological function.^[2]

Key Application: Pharmaceutical Intermediate A significant application of **cis-Isolimonenol** is its use as a drug intermediate. Notably, it is a precursor in the synthesis of Epidiolex, an anti-epileptic medication.^{[4][7]} This highlights its importance in the pharmaceutical supply chain. While the broader class of monoterpenes and terpenoids exhibit a wide range of biological activities—including anti-inflammatory, antimicrobial, and anticancer effects—the primary documented role of **cis-Isolimonenol** itself is as a synthetic precursor.^{[11][12][13][14]}



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Caption: Logical relationship of **cis-Isolimonenol** from its sources to its application as a drug intermediate.

Spectral Data

Structural elucidation and purity assessment of **cis-Isolimonenol** are typically performed using a combination of spectroscopic techniques, including 1H -NMR, ^{13}C -NMR, and IR spectroscopy, alongside mass spectrometry (MS).^{[15][16]} The Kovats Retention Index, a parameter used in gas chromatography, has also been reported for this compound.^[6]

Safety and Handling

Understanding the hazard profile of a chemical is essential for safe handling in a laboratory or industrial setting.

Table 4: GHS Hazard and Precautionary Statements

Category	Information	Source(s)
Pictogram	GHS07 (Harmful/Irritant)	
Signal Word	Warning	[6]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[6]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]
Storage	Store at 4°C or -20°C for long-term stability. Keep in a cool, dry, well-ventilated area away from ignition sources.	[2][4][7]

Conclusion

cis-Isolimonenol is a monoterpene of significant interest due to its well-defined physical and chemical properties and its crucial role as a synthetic intermediate in the pharmaceutical industry. Its natural origin, coupled with established methods for synthesis and formulation, makes it a valuable compound for drug development professionals. A thorough understanding

of its properties, handling requirements, and solubility characteristics is paramount for its effective and safe utilization in research and manufacturing.

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